

# Essential Guide to the Proper Disposal of RI-962

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RI-962

Cat. No.: B15581823

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount. This document provides essential safety and logistical information for the proper disposal of **RI-962**, a potent and selective receptor-interacting protein kinase 1 (RIPK1) inhibitor used in research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## RI-962: Key Data

The following table summarizes the essential quantitative data for **RI-962**, compiled from available product information.

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>28</sub> N <sub>6</sub> O <sub>2</sub>	--INVALID-LINK--
Molecular Weight	480.57 g/mol	--INVALID-LINK--
CAS Number	2763831-53-2	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Purity	≥98.0%	--INVALID-LINK--
Solubility	10 mM in DMSO	--INVALID-LINK--
Storage	Solid Powder: -20°C for 12 months, 4°C for 6 months. In Solvent: -80°C for 6 months, -20°C for 6 months.	--INVALID-LINK--

# Experimental Protocol: Step-by-Step Disposal of RI-962

The following protocol outlines the recommended procedures for the disposal of **RI-962**. As a specific Safety Data Sheet (SDS) for **RI-962** is not readily available, these guidelines are based on general best practices for the disposal of solid chemical waste from a laboratory setting.

## 1. Waste Identification and Segregation:

- Treat all **RI-962** waste as hazardous chemical waste.
- Segregate solid **RI-962** waste from liquid waste. Solid waste includes unused or expired compounds, as well as contaminated materials such as gloves, weigh boats, and absorbent paper.
- Do not mix **RI-962** waste with other incompatible chemical waste streams.

## 2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **RI-962** waste, including:
  - Safety goggles with side shields
  - Chemical-resistant gloves (e.g., nitrile)
  - A lab coat

## 3. Solid Waste Containment:

- Place all solid **RI-962** waste and contaminated disposables into a designated, leak-proof, and clearly labeled hazardous waste container.
- The original product container, if empty and clean, can be used for waste collection, but the label must be defaced and replaced with a hazardous waste label.
- Ensure the waste container is made of a material compatible with the chemical. A high-density polyethylene (HDPE) container is generally suitable for solid chemical waste.

- The container must have a secure, tight-fitting lid and be kept closed except when adding waste.

#### 4. Labeling:

- Label the hazardous waste container clearly with the words "Hazardous Waste".
- The label must also include:
  - The full chemical name: "**RI-962**"
  - The approximate quantity of waste
  - The date the waste was first added to the container
  - The primary hazard(s) (e.g., "Toxic," "Handle with Care"). In the absence of a specific SDS, it is prudent to handle it as a potentially toxic substance.

#### 5. Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area within the laboratory.
- This area should be away from general laboratory traffic and incompatible materials.

#### 6. Disposal Request and Pickup:


- Once the waste container is full or has been in storage for the maximum allowable time according to your institution's policies (typically 90 days), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- Do not dispose of **RI-962** down the drain or in the regular trash.

#### 7. Empty Container Disposal:

- An "empty" container that held **RI-962** must be managed as hazardous waste unless it has been triple-rinsed with a suitable solvent (such as DMSO, followed by a solvent like ethanol or acetone).
- The rinsate from the triple-rinsing process must be collected and disposed of as liquid hazardous waste.
- After triple-rinsing, the defaced container may be disposed of in the regular trash or recycling, in accordance with institutional policies.

## RI-962 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **RI-962**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **RI-962** waste in a laboratory setting.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of RI-962]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581823#ri-962-proper-disposal-procedures\]](https://www.benchchem.com/product/b15581823#ri-962-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)